

N-(Methoxycarbonyl)-L-tert-leucine chemical structure and formula.

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Compound of Interest

Compound Name: *N-(Methoxycarbonyl)-L-tert-leucine*

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A Technical Guide to N-(Methoxycarbonyl)-L-tert-leucine

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-(Methoxycarbonyl)-L-tert-leucine is a non-proteinogenic amino acid derivative that serves as a crucial chiral building block in the synthesis of various pharmaceutical compounds. Its bulky tert-butyl group provides significant steric hindrance, which is strategically utilized in asymmetric synthesis to control stereochemistry. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and applications, particularly in the development of antiviral therapeutics.

Chemical Structure and Formula

N-(Methoxycarbonyl)-L-tert-leucine, also known by its IUPAC name (2S)-2-(methoxycarbonylamino)-3,3-dimethylbutanoic acid, is characterized by a tert-butyl group attached to the alpha-carbon of a glycine backbone, with a methoxycarbonyl protecting group on the amine.

- Chemical Formula: $C_8H_{15}NO_4$ [\[1\]](#)[\[2\]](#)[\[3\]](#)

- Molecular Weight: 189.21 g/mol [1][2]
- CAS Number: 162537-11-3[1][2][3]
- Synonyms: Moc-L-tert-leucine, (S)-2-(Methoxycarbonylamino)-3,3-dimethylbutanoic acid[1][3]

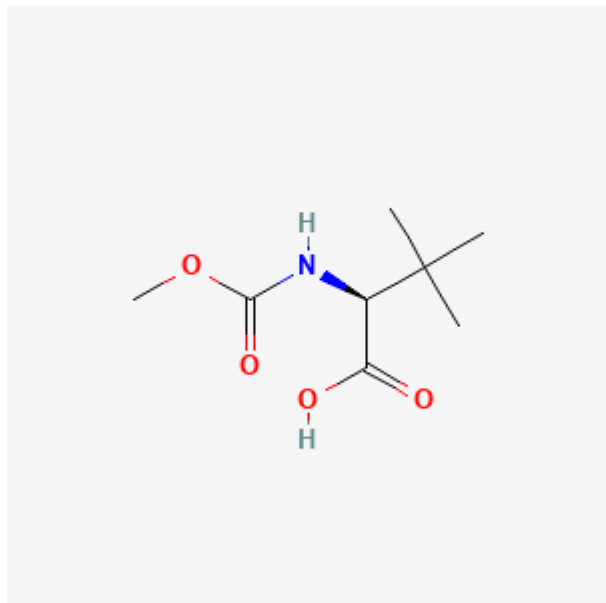


Figure 1. Chemical Structure of **N-(Methoxycarbonyl)-L-tert-leucine**.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **N-(Methoxycarbonyl)-L-tert-leucine**.

Property	Value	Reference
Appearance	White to off-white solid/powder	[1][3]
Melting Point	108-109 °C	[3]
Boiling Point (Predicted)	320.9 ± 25.0 °C at 760 mmHg	[1][3]
Density (Predicted)	1.126 ± 0.06 g/cm ³	[1][3]
Solubility	Soluble in ethyl acetate and methanol.	[1][3]
Water Solubility	26.4 g/L at 20°C	[1]
pKa (Predicted)	4.46 ± 0.10	[1]
LogP	0.832 at 21°C	[1]

Applications in Drug Development

N-(Methoxycarbonyl)-L-tert-leucine is a vital intermediate in the synthesis of several antiretroviral drugs, most notably the HIV protease inhibitor Atazanavir.[1] The steric bulk of the tert-leucine moiety is a key feature for fitting into the active site of the HIV protease enzyme. It is also used in the synthesis of BMS-232632, another HIV protease inhibitor.[1] Its role is critical in the coupling reaction with other key intermediates to form the core structure of these therapeutic agents.[1]

Experimental Protocol: Synthesis of N-(Methoxycarbonyl)-L-tert-leucine

The following protocol details the synthesis of **N-(Methoxycarbonyl)-L-tert-leucine** from L-tert-leucine.

Materials:

- L-tert-leucine ((S)-2-amino-3,3-dimethylbutanoic acid)
- Dioxane

- 2N Sodium hydroxide solution
- Methyl chloroformate
- Dichloromethane (DCM)
- Anhydrous sodium sulfate (Na_2SO_4)
- Hexane

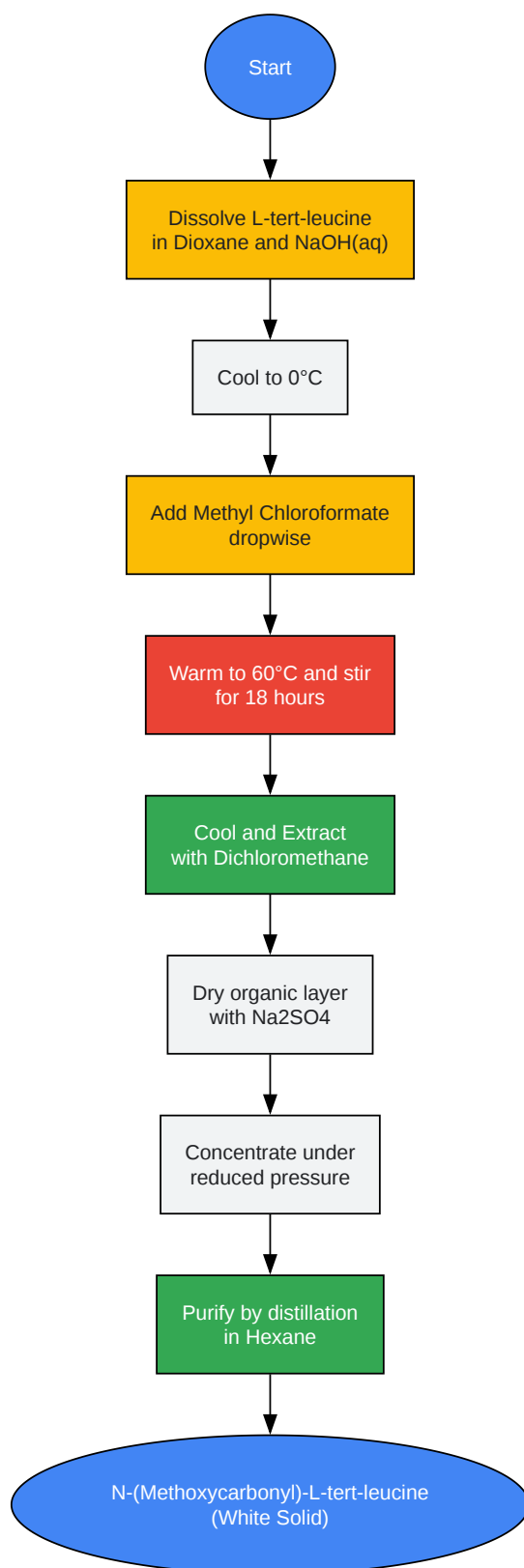
Procedure:

- **Dissolution:** Dissolve L-tert-leucine (5.0 g, 38.6 mmol) in a mixture of dioxane (20 ml) and 2N sodium hydroxide solution (62 ml) in a reaction vessel. The pH should be adjusted to 8-9.
- **Cooling:** Cool the solution to 0 °C in an ice bath.
- **Acylation:** Add methyl chloroformate (5.88 ml, 76.33 mmol) dropwise to the stirred solution.
- **Reaction:** Warm the reaction mixture to 60 °C and continue stirring for 18 hours.
- **Extraction:** After the reaction is complete, cool the mixture to room temperature. Extract the aqueous layer with dichloromethane (DCM).
- **Drying:** Dry the separated organic layer over anhydrous sodium sulfate.
- **Concentration:** Remove the solvent under reduced pressure.
- **Purification:** The resulting crude product is stirred and distilled in hexane to yield **N-(methoxycarbonyl)-L-tert-leucine** as a white solid.

Expected Yield: Quantitative (approximately 8.5 g).^[1]

Synthesis Workflow Diagram

The following diagram illustrates the workflow for the synthesis of **N-(Methoxycarbonyl)-L-tert-leucine**.



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Caption: Synthesis workflow for **N-(Methoxycarbonyl)-L-tert-leucine**.

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